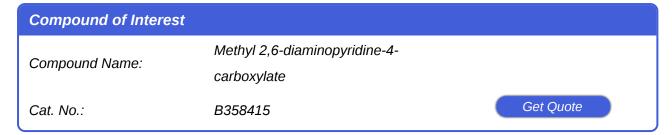


An In-depth Technical Guide to Methyl 2,6diaminopyridine-4-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 2,6-diaminopyridine-4-carboxylate**, a pyridine derivative of interest in chemical synthesis and potential pharmaceutical applications. Due to the limited availability of published data for this specific compound, this guide also includes information on closely related analogues to provide a broader context for its potential properties and applications.

Chemical Identity and Properties

Methyl 2,6-diaminopyridine-4-carboxylate is a heterocyclic compound featuring a pyridine ring substituted with two amino groups and a methyl carboxylate group.

Identifier	Value	Source
CAS Number	98547-97-8	[1]
Molecular Formula	C7H9N3O2	
Molecular Weight	167.17 g/mol	_
IUPAC Name	methyl 2,6-diaminopyridine-4- carboxylate	



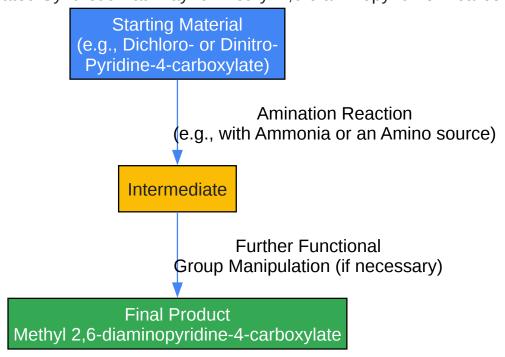
Note: Physical properties such as melting point, boiling point, and solubility for this specific compound are not readily available in published literature. Data for the related compound, 2,6-diaminopyridine, includes a melting point of 117-122 °C.

Synthesis and Spectroscopic Data

While a specific, detailed experimental protocol for the synthesis of **Methyl 2,6-diaminopyridine-4-carboxylate** is not extensively documented in peer-reviewed literature, a plausible synthetic route can be extrapolated from general methodologies for the synthesis of similar aminopyridine derivatives. A potential synthetic workflow is outlined below.

A common approach to synthesizing substituted pyridines involves the modification of a preexisting pyridine ring. One possible route could start from a di-substituted pyridine, such as a di-halogenated pyridine carboxylate, followed by nucleophilic substitution with an amino source.

Postulated Synthetic Pathway for Methyl 2,6-diaminopyridine-4-carboxylate



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Caption: Postulated synthetic workflow for **Methyl 2,6-diaminopyridine-4-carboxylate**.



Spectroscopic data for the target compound is not readily available. However, data from related aminopyridine and pyridine carboxylate derivatives can provide an indication of the expected spectral characteristics. For instance, studies on derivatives of methyl-2-aminopyridine-4-carboxylate have reported characterization using FT-IR and ¹H NMR.[2][3]

Spectroscopic Data Type	Expected Characteristics for Methyl 2,6-diaminopyridine-4-carboxylate
¹ H NMR	Signals corresponding to the aromatic protons on the pyridine ring, a singlet for the methyl ester protons, and broad signals for the amino group protons.
¹³ C NMR	Resonances for the carbon atoms of the pyridine ring, the carbonyl carbon of the ester, and the methyl carbon of the ester.
FT-IR	Characteristic absorption bands for N-H stretching of the amino groups, C=O stretching of the ester, and C-N and C=C stretching of the aromatic ring.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound.

Potential Biological Activity

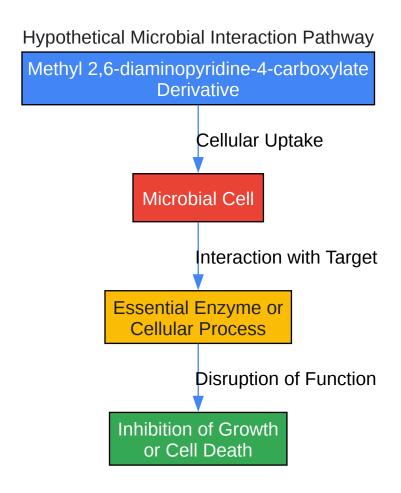
Direct studies on the biological activity of **Methyl 2,6-diaminopyridine-4-carboxylate** are limited. However, the broader class of diaminopyridines and related aminopyridine derivatives has been investigated for various biological activities.

Derivatives of the closely related methyl-2-aminopyridine-4-carboxylate have been synthesized and evaluated for their in vitro antimicrobial and antifungal activities.[2][3] Some of these derivatives showed promising activity against various bacterial and fungal strains.[2]

Furthermore, the 2,6-diaminopyridine scaffold is a component of some biologically active molecules and has been used in the development of compounds targeting neurological disorders.



Given the antimicrobial activity of related compounds, a hypothetical mechanism of action could involve interference with essential microbial pathways.



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Caption: Hypothetical interaction pathway with a microbial target.

Experimental Protocols for Related Compounds

Detailed experimental protocols for the specific title compound are not available. However, the following is a general procedure for the synthesis of Schiff base derivatives of methyl-2-aminopyridine-4-carboxylate, which provides insight into the reactivity of the amino group on the pyridine ring.

Synthesis of Methyl-2-(arylideneamino)pyridine-4-carboxylate Derivatives (General Procedure)

 A solution of methyl-2-aminopyridine-4-carboxylate (1 mmol) in a suitable solvent (e.g., ethanol) is prepared.



- To this solution, an appropriate aromatic aldehyde (1 mmol) is added.
- A catalytic amount of an acid (e.g., glacial acetic acid) is added to the mixture.
- The reaction mixture is refluxed for a specified period (e.g., 4-6 hours).
- The progress of the reaction is monitored by thin-layer chromatography.
- Upon completion, the reaction mixture is cooled, and the precipitated solid is collected by filtration.
- The crude product is purified by recrystallization from a suitable solvent.

This protocol is adapted from the synthesis of related compounds and should be considered as a representative example.

Conclusion

Methyl 2,6-diaminopyridine-4-carboxylate is a chemical entity with potential for further investigation, particularly in the synthesis of novel compounds with potential biological activities. While there is a lack of extensive published data on this specific molecule, the information available for structurally related compounds suggests that it could serve as a valuable building block in medicinal chemistry and materials science. Further research is warranted to fully elucidate its chemical properties, synthetic accessibility, and biological profile.

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